

An In-Depth Technical Guide to the Physicochemical Properties of PCB 205

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Compound of Interest

Compound Name:	2,3,3',4,4',5,5',6-Octachlorobiphenyl
CAS No.:	74472-53-0
Cat. No.:	B1593615

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Introduction: Understanding the Significance of PCB 205

Polychlorinated biphenyls (PCBs) are a class of 209 synthetic aromatic compounds, known as congeners, that were widely used in industrial applications for their chemical stability, non-flammability, and electrical insulating properties.[1][2] Despite their production being banned in many countries since the 1970s due to their environmental persistence and adverse health effects, their legacy of contamination continues to be a major focus for researchers, environmental scientists, and regulatory bodies.[1][3]

PCB 205, an octachlorobiphenyl, is one of these 209 congeners. Its high degree of chlorination makes it particularly resistant to degradation and highly lipophilic, leading to significant bioaccumulation in the food chain.[4] Understanding the specific physicochemical properties of PCB 205 is therefore not an academic exercise; it is fundamental to predicting its environmental fate, transport, and toxicological impact. This guide provides a consolidated overview of these core properties, details the rigorous experimental methodologies used for

their determination, and offers insights for professionals engaged in environmental analysis and remediation.

Section 1: Chemical and Molecular Identity of PCB 205

The identity of a PCB congener is defined by the specific number and position of chlorine atoms on its biphenyl structure. This structure dictates its physical and chemical behavior. The numbering system, developed by Ballschmiter and Zell, is the standard for identifying individual congeners.[5]

IUPAC Name: **2,3,3',4,4',5,5',6-octachlorobiphenyl**[6]

Congener Number: PCB 205

CAS Registry Number: 74472-53-0[6]

Molecular Formula: $C_{12}H_2Cl_8$ [6]

Molecular Weight: 429.77 g/mol [6]

Below is a two-dimensional representation of the molecular structure, indicating the precise location of the eight chlorine atoms.

Caption: Molecular structure of **2,3,3',4,4',5,5',6-octachlorobiphenyl** (PCB 205).

Section 2: Core Physicochemical Properties

The environmental behavior of PCB 205 is governed by its physicochemical properties. As a highly chlorinated congener, it is a solid at room temperature and exhibits very low water solubility and vapor pressure, coupled with a high affinity for organic phases.[4][7][8] A summary of available experimental and computed data is presented below. It is critical to note that experimental data for this specific congener are scarce, and thus some values are predicted or inferred from structurally similar octachlorobiphenyls.

Property	Value	Type	Source(s)
Physical State	Solid at 25 °C	Experimental	[8]
Melting Point	Not Determined	Experimental	[8]
(Expected >150 °C)	Inferred	[7][9]	
Boiling Point	Not Determined	Experimental	[8]
455 - 463 °C	Predicted (for PCB 202)	[9]	
Vapor Pressure	Not Determined	Experimental	[8]
2.20×10^{-7} - 1.40×10^{-6} Pa	Predicted (for PCB 202)	[9]	
Water Solubility	Practically Insoluble	Experimental	[8]
5.13×10^{-10} - 6.32×10^{-10} mol/L	Predicted (for PCB 202)	[9]	
Log K _{ow}	8.5	Computed (XLogP3)	[6]
7.21 - 7.71	Experimental (for PCB 202)	[9]	
Henry's Law Constant	1.00×10^{-5} - 8.38×10^{-4} atm·m ³ /mol	Predicted (for PCB 202)	[9]

Expert Insights:

- Data Scarcity:** The lack of definitive experimental values for the melting point, boiling point, and vapor pressure of pure PCB 205 highlights the challenges in studying individual, non-commercial congeners. The provided data for PCB 202 (2,2',3,3',4,5,5',6'-Octachlorobiphenyl) serves as the best available estimate for a similar octachlorobiphenyl.[9]
- High K_{ow}:** The octanol-water partition coefficient (K_{ow}) is a crucial parameter indicating a substance's lipophilicity.[10] The high computed and inferred Log K_{ow} value (>>5) for PCB 205 signifies its extreme tendency to partition from water into organic media, such as

sediment, soil organic matter, and the fatty tissues of living organisms.[4] This property is the primary driver of its bioaccumulation and biomagnification.

- **Low Volatility:** The very low predicted vapor pressure and Henry's Law constant indicate that PCB 205 is not likely to volatilize significantly from water or soil, making atmospheric transport less dominant compared to congeners with lower chlorination.[11] Its environmental transport is more likely to be associated with the movement of contaminated particles (dust, sediment).

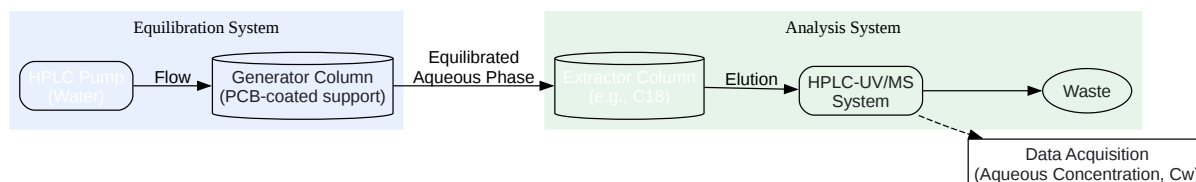
Section 3: Methodologies for Physicochemical Property Determination

The accuracy of environmental fate models relies on high-quality experimental data. This section outlines the principles and protocols for determining key physicochemical properties of highly hydrophobic compounds like PCB 205.

Determination of Octanol-Water Partition Coefficient (K_{ow})

For highly hydrophobic compounds ($\text{Log } K_{ow} > 5$), the traditional shake-flask method is prone to error from the formation of microemulsions.[12] The Generator Column method, coupled with High-Performance Liquid Chromatography (HPLC), provides a more robust and reliable alternative.[13][14]

Causality: The generator column method establishes a continuous, stable equilibrium between water and an analyte-saturated solid support. This avoids the vigorous shaking that causes emulsion formation, ensuring that the measured aqueous concentration reflects true solubility, not a colloidal dispersion.



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Caption: Experimental workflow for K_{ow} determination using the generator column method.

Experimental Protocol (Generator Column Method):

- Column Preparation:
 - A solid support material (e.g., Chromosorb W) is coated with a known amount of PCB 205 from a volatile solvent solution.
 - The coated support is packed into a stainless-steel column.
 - A separate, pre-saturated solution of PCB 205 in n-octanol is prepared (for C_o determination).
- Equilibration:
 - HPLC-grade water is pumped through the generator column at a slow, constant flow rate (e.g., 0.5-1.0 mL/min). This allows the water to become saturated with PCB 205.[13]
 - The system is allowed to equilibrate for a sufficient period, confirmed by stable concentrations in the effluent.
- Extraction & Analysis:
 - The aqueous effluent from the generator column is passed directly through a C18 solid-phase extraction (SPE) or HPLC analytical column, which traps the PCB 205.

- After a known volume of water has passed, the trapped PCB 205 is eluted from the extractor column with a strong solvent (e.g., acetonitrile) directly into the HPLC detector (e.g., UV or MS).
- This provides the aqueous concentration (C_i).
- Octanol Phase Analysis:
 - The concentration of PCB 205 in the pre-saturated n-octanol (C_o) is determined separately by diluting an aliquot in a suitable solvent and analyzing by GC-MS.
- Calculation:
 - The partition coefficient is calculated as: $K_{ow} = C_o / C_i$.
 - The result is typically expressed as its base-10 logarithm, $\text{Log } K_{ow}$.

Determination of Vapor Pressure

The extremely low volatility of PCB 205 necessitates sensitive techniques for vapor pressure measurement. The Knudsen Effusion Method is well-suited for determining the vapor pressure of low-volatility solids as a function of temperature.^{[15][16]}

Causality: This method measures the rate of mass loss of a substance effusing through a small orifice into a high vacuum. Under conditions of molecular flow, this rate is directly proportional to the substance's vapor pressure, allowing for precise calculation based on the kinetic theory of gases.

Experimental Protocol (Knudsen Effusion Method):

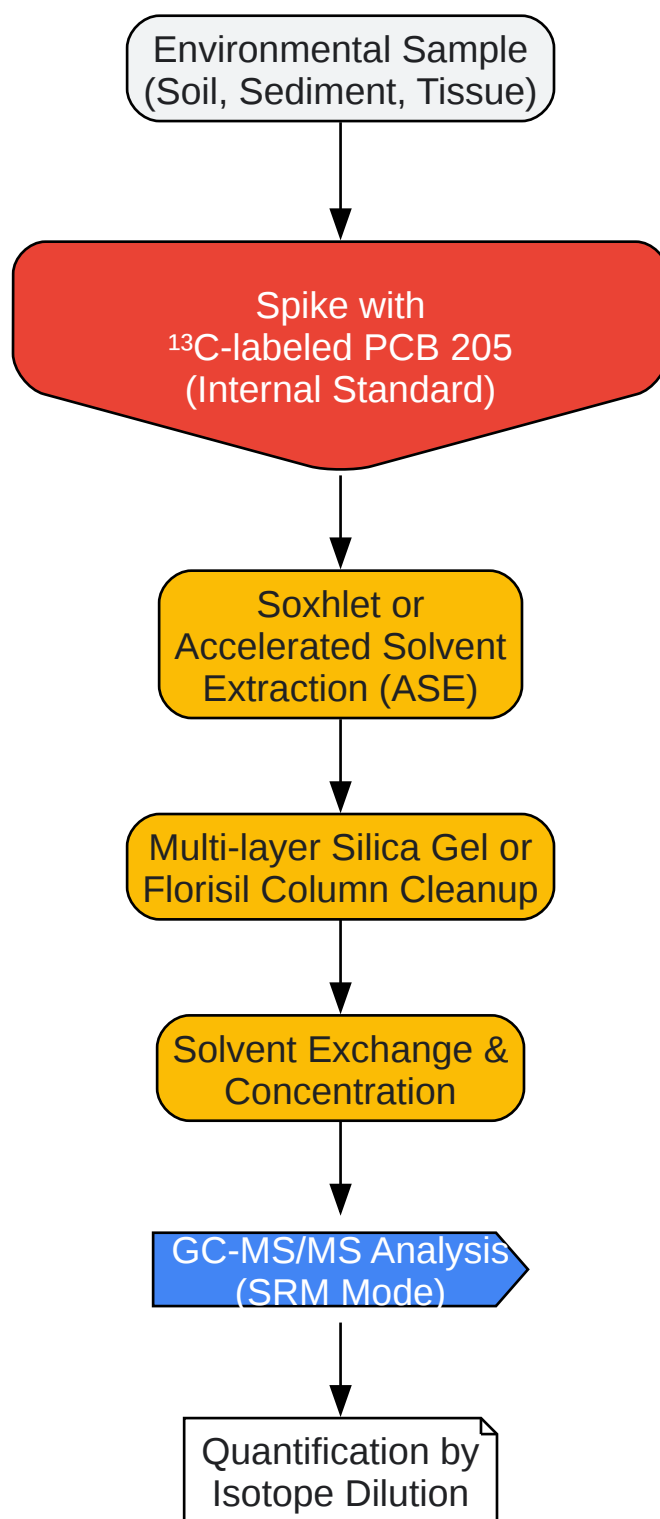
- **Sample Preparation:** A small, precisely weighed amount of pure, crystalline PCB 205 is placed into a Knudsen effusion cell. The cell has a small, well-defined orifice.
- **System Setup:** The cell is placed in a thermostatted chamber connected to a high-vacuum system.
- **Measurement:**

- The system is evacuated, and the cell is heated to a stable, known temperature.
- The mass loss of the sample over a measured period is determined by sensitive microbalance or by quantifying the effused material on a cold trap.
- Calculation: The vapor pressure (P) is calculated using the Clausius-Clapeyron equation, which relates the rate of mass loss ($\Delta m/\Delta t$), orifice area (A), temperature (T), and molecular weight (M).
- Temperature Dependence: By performing measurements at several different temperatures, the enthalpy of sublimation can be determined, allowing for extrapolation of the vapor pressure to environmentally relevant temperatures.[16]

Analytical Quantification: GC-MS/MS

Accurate quantification of PCB 205 in environmental matrices (soil, water, biota) is essential. Gas chromatography coupled with tandem mass spectrometry (GC-MS/MS) is the state-of-the-art technique, providing the necessary selectivity and sensitivity.[1][17] Isotope dilution is the gold standard for quantification, correcting for matrix effects and variations in extraction efficiency.

Causality: GC-MS/MS provides two levels of mass filtering. The first quadrupole selects the precursor (molecular) ion of PCB 205, and the second selects a specific product ion generated by fragmentation. This selected reaction monitoring (SRM) is highly specific and filters out co-eluting matrix interferences that could plague single-quadrupole MS or electron capture detectors.



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Caption: General experimental workflow for the analysis of PCB 205 in environmental samples.

Experimental Protocol (GC-MS/MS Analysis):

- Sample Preparation & Extraction:
 - A homogenized sample is weighed.
 - A known amount of ^{13}C -labeled PCB 205 internal standard is added (spiked) into the sample.[\[3\]](#)
 - The sample is extracted using an appropriate technique, such as Accelerated Solvent Extraction (ASE) with dichloromethane.[\[18\]](#)
- Extract Cleanup:
 - The raw extract is passed through a multi-layer cleanup column (e.g., containing silica gel, alumina, and/or activated carbon) to remove interfering compounds like lipids and other persistent organic pollutants.[\[2\]](#)
- Analysis:
 - The cleaned extract is concentrated and injected into the GC-MS/MS system.
 - GC Conditions: A capillary column with a suitable stationary phase (e.g., DB-5ms) is used to separate PCB 205 from other congeners.
 - MS/MS Conditions: The mass spectrometer is operated in Selected Reaction Monitoring (SRM) mode. At the retention time of PCB 205, specific precursor-to-product ion transitions are monitored for both the native congener and its ^{13}C -labeled internal standard.
- Quantification: The concentration of native PCB 205 is calculated by comparing the peak area ratio of the native analyte to its labeled internal standard against a calibration curve.

Section 4: Environmental Fate and Transport Implications

The physicochemical properties of PCB 205 directly inform its behavior in the environment:

- High Lipophilicity (High K_{ow}): Leads to strong binding to soil and sediment organic carbon, reducing its mobility in groundwater but making it a persistent contaminant in these matrices. It is the key factor driving its high potential for bioaccumulation in aquatic and terrestrial organisms.
- Low Water Solubility: Limits its concentration in the dissolved phase in aquatic systems, meaning most of its mass will be found in sediment or suspended solids.
- Low Volatility (Low Vapor Pressure & Henry's Law Constant): Reduces the likelihood of long-range atmospheric transport in the gas phase. Transport is more likely to occur via the movement of contaminated dust and aerosols.

Conclusion

PCB 205 represents a significant environmental challenge due to its persistence and high potential for bioaccumulation, characteristics directly linked to its physicochemical properties. As an octachlorobiphenyl, it exhibits extremely low water solubility and vapor pressure, and a very high octanol-water partition coefficient. While a complete experimental dataset for this specific congener remains elusive, reliable estimates and data from similar congeners provide a strong basis for environmental modeling and risk assessment. The rigorous analytical methodologies outlined in this guide, particularly generator column techniques for K_{ow} and isotope dilution GC-MS/MS for quantification, are essential for generating the high-quality data needed to understand and mitigate the risks posed by PCB 205 and other highly chlorinated persistent organic pollutants.

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